

# An In-depth Technical Guide to the Physicochemical Properties of 4-Hydroxycyclohexanecarboxylic Acid

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## Compound of Interest

Compound Name: 4-Hydroxycyclohexanecarboxylic acid

Cat. No.: B153621

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **4-Hydroxycyclohexanecarboxylic acid**. The information is presented to support research, scientific analysis, and drug development activities where this molecule is of interest. This document includes tabulated quantitative data, detailed experimental protocols for property determination, and visualizations of relevant chemical and biological pathways.

## Physicochemical Properties

**4-Hydroxycyclohexanecarboxylic acid** (4-HCCA) is a cyclic organic compound containing both a hydroxyl and a carboxylic acid functional group. It exists as two stereoisomers, cis and trans, which exhibit distinct physicochemical properties. The properties of the individual isomers and the mixture are summarized below.

Table 1: General Physicochemical Properties of **4-Hydroxycyclohexanecarboxylic Acid**

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>12</sub> O <sub>3</sub>	[1][2]
Molecular Weight	144.17 g/mol	[1][2]
Appearance	White to almost white powder/crystal	[2]
Density (Predicted)	1.246 ± 0.06 g/cm <sup>3</sup>	

Table 2: Physicochemical Properties of cis-4-Hydroxycyclohexanecarboxylic Acid

Property	Value	Source
Melting Point	152 °C	
pKa (Predicted)	4.72 ± 0.10	
Solubility	Soluble in water	
LogP (Predicted)	0.56	

Table 3: Physicochemical Properties of trans-4-Hydroxycyclohexanecarboxylic Acid

Property	Value	Source
Melting Point	120 °C	
Boiling Point (Predicted)	307.9 ± 35.0 °C	
pKa (Predicted)	4.72 ± 0.10	
Solubility	Soluble in water	
LogP (Predicted)	0.56	

## Experimental Protocols

The following sections detail the general experimental methodologies for determining the key physicochemical properties of **4-Hydroxycyclohexanecarboxylic acid**.

The melting point of a solid organic compound is a crucial indicator of its purity. For **4-Hydroxycyclohexanecarboxylic acid**, the capillary method using a melting point apparatus is standard.

- Principle: A small, powdered sample is heated in a capillary tube, and the temperature range over which the substance melts is observed. Pure crystalline compounds exhibit a sharp melting point range (typically 0.5-1.0°C).
- Apparatus: Melting point apparatus (e.g., Mel-Temp or DigiMelt), capillary tubes, thermometer.
- Procedure:
  - A small amount of the finely powdered **4-Hydroxycyclohexanecarboxylic acid** is packed into a capillary tube to a height of 2-3 mm.
  - The capillary tube is placed in the heating block of the melting point apparatus.
  - The sample is heated rapidly to obtain an approximate melting point.
  - A fresh sample is then heated slowly (1-2°C per minute) as the temperature approaches the approximate melting point.
  - The temperature at which the first liquid appears and the temperature at which the entire sample is liquid are recorded as the melting point range.

For liquid compounds or those that can be melted without decomposition, the boiling point is a key physical constant. For a high-boiling point solid like **4-Hydroxycyclohexanecarboxylic acid**, determination is typically performed under reduced pressure to prevent decomposition. The Thiele tube method is a common approach for micro-scale determination.

- Principle: A small amount of the liquid is heated, and the temperature at which its vapor pressure equals the atmospheric pressure is measured. This is observed as the point where a continuous stream of bubbles ceases upon cooling and the liquid is drawn back into a capillary tube.
- Apparatus: Thiele tube, thermometer, small test tube, capillary tube, heating source.

- Procedure:
  - A small amount of the sample is placed in a small test tube.
  - A capillary tube, sealed at one end, is placed open-end-down into the test tube.
  - The test tube is attached to a thermometer and immersed in a Thiele tube containing a heating oil.
  - The Thiele tube is heated gently, and a stream of bubbles will emerge from the capillary tube.
  - The heating is stopped, and the temperature at which the liquid just begins to be drawn into the capillary tube is recorded as the boiling point.

The acid dissociation constant ( $pK_a$ ) is a measure of the strength of an acid in solution.

Potentiometric titration is a standard and accurate method for its determination.

- Principle: A solution of the acid is titrated with a standard solution of a strong base. The pH of the solution is monitored as a function of the volume of base added. The  $pK_a$  is the pH at the half-equivalence point.
- Apparatus: pH meter with a combination glass electrode, burette, beaker, magnetic stirrer.
- Procedure:
  - A precisely weighed amount of **4-Hydroxycyclohexanecarboxylic acid** is dissolved in a known volume of deionized water.
  - The solution is placed in a beaker with a magnetic stir bar and the pH electrode is immersed.
  - A standardized solution of sodium hydroxide is added in small increments from a burette.
  - The pH is recorded after each addition, allowing the reading to stabilize.
  - A titration curve is generated by plotting pH versus the volume of NaOH added.

- The equivalence point is determined from the inflection point of the curve. The pKa is the pH at half the volume of the equivalence point.

Solubility in water is a critical parameter, particularly in drug development. The shake-flask method is a common technique for determining aqueous solubility.

- Principle: An excess amount of the solid is equilibrated with water at a constant temperature until the solution is saturated. The concentration of the dissolved solid in the aqueous phase is then determined.
- Apparatus: Flasks with stoppers, constant temperature shaker or bath, analytical balance, filtration apparatus, and a suitable analytical method for quantification (e.g., HPLC, UV-Vis spectroscopy).
- Procedure:
  - An excess amount of **4-Hydroxycyclohexanecarboxylic acid** is added to a known volume of deionized water in a flask.
  - The flask is sealed and agitated in a constant temperature bath for a sufficient period (e.g., 24-48 hours) to reach equilibrium.
  - The solution is allowed to stand to allow undissolved solid to settle.
  - A sample of the supernatant is carefully withdrawn and filtered to remove any undissolved particles.
  - The concentration of **4-Hydroxycyclohexanecarboxylic acid** in the filtrate is determined using a calibrated analytical method.

The octanol-water partition coefficient (LogP) is a measure of a compound's lipophilicity. The shake-flask method is the traditional approach, while reverse-phase high-performance liquid chromatography (RP-HPLC) offers a faster alternative.

- Principle (Shake-Flask Method): The compound is partitioned between octanol and water. The concentrations in each phase are measured to determine the partition coefficient (P). LogP is the base-10 logarithm of P.

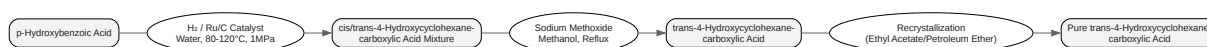
- Apparatus (Shake-Flask Method): Separatory funnel or centrifuge tubes, octanol, water, analytical method for quantification.
- Procedure (Shake-Flask Method):
  - Octanol and water are mutually saturated before the experiment.
  - A known amount of **4-Hydroxycyclohexanecarboxylic acid** is dissolved in either octanol or water.
  - The solution is placed in a separatory funnel with the other solvent.
  - The funnel is shaken to allow for partitioning and then allowed to stand for the phases to separate.
  - The concentration of the compound in both the octanol and water phases is determined.
  - LogP is calculated as  $\log_{10}([\text{concentration in octanol}]/[\text{concentration in water}])$ .
- Principle (RP-HPLC Method): A correlation is established between the retention time of a series of compounds with known LogP values on a reverse-phase HPLC column and their LogP values. The LogP of the unknown compound is then interpolated from its retention time.
- Apparatus (RP-HPLC Method): HPLC system with a reverse-phase column (e.g., C18), detector, and a set of calibration standards with known LogP values.
- Procedure (RP-HPLC Method):
  - A mobile phase, typically a mixture of an organic solvent (e.g., methanol or acetonitrile) and water, is used.
  - A series of standards with known LogP values are injected into the HPLC system, and their retention times are recorded.
  - A calibration curve of  $\log(\text{retention time})$  versus LogP is constructed.

- **4-Hydroxycyclohexanecarboxylic acid** is injected under the same conditions, and its retention time is measured.
- The LogP of **4-Hydroxycyclohexanecarboxylic acid** is determined from the calibration curve.

## Synthesis and Biological Pathways

**4-Hydroxycyclohexanecarboxylic acid** is a metabolite of p-hydroxybenzoic acid and can be synthesized through the hydrogenation of the aromatic ring. It has been detected in human urine and its presence is linked to gut microbial metabolism. Altered levels of this metabolite have been observed in the context of colorectal cancer.

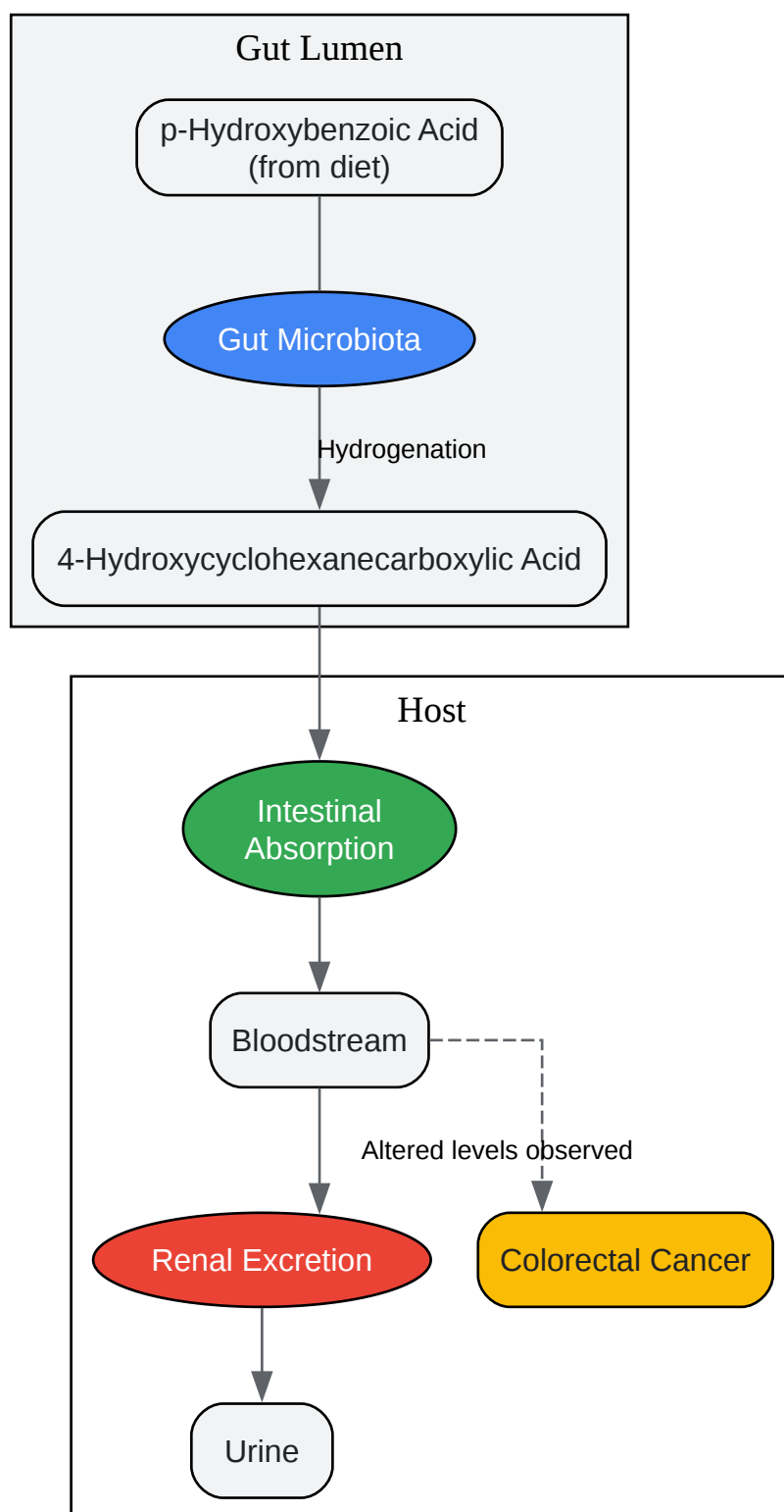
A common synthetic route to **4-Hydroxycyclohexanecarboxylic acid** involves the catalytic hydrogenation of p-hydroxybenzoic acid. The resulting mixture of cis and trans isomers can then be isomerized to enrich the trans isomer.



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### Synthesis of trans-**4-Hydroxycyclohexanecarboxylic Acid**.

**4-Hydroxycyclohexanecarboxylic acid** is a product of the metabolism of p-hydroxybenzoic acid, a common dietary compound, by gut microbiota. This metabolite is absorbed into the bloodstream and subsequently excreted in the urine. Its levels can be indicative of specific gut microbial activities and have been studied in the context of diseases such as colorectal cancer.

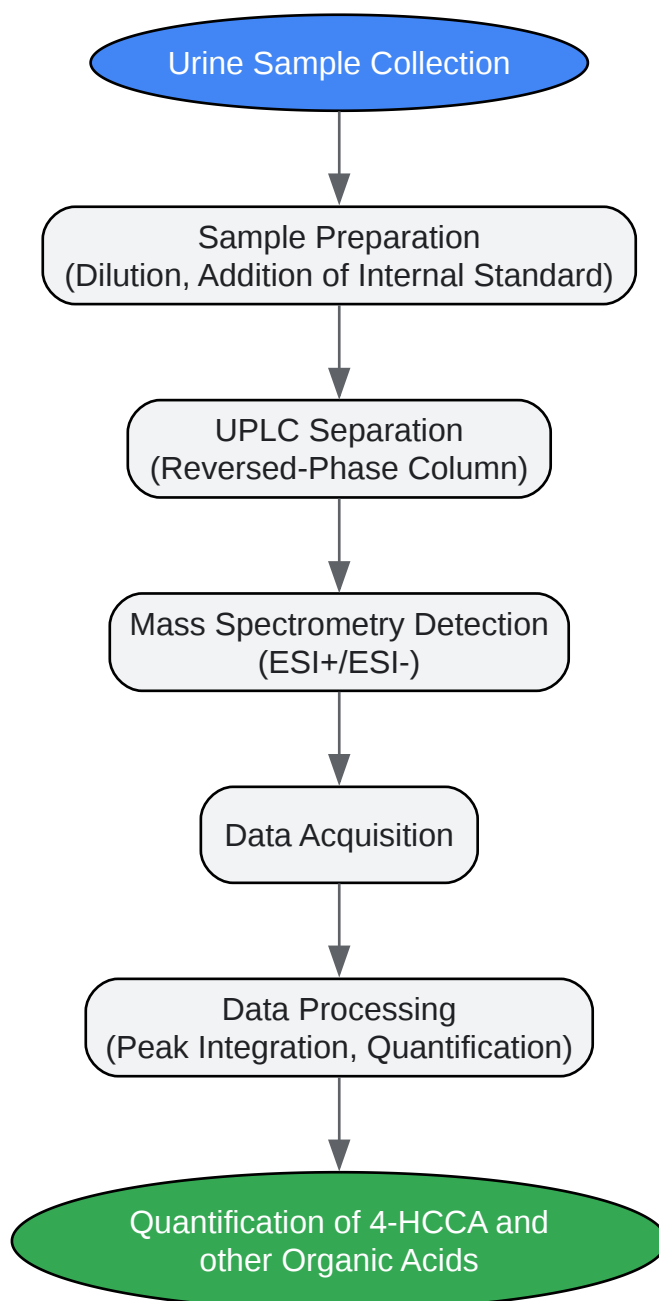


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Metabolic origin and biological context of 4-HCCA.



The analysis of **4-Hydroxycyclohexanecarboxylic acid** in biological fluids like urine is typically performed using advanced analytical techniques such as Ultra-Performance Liquid Chromatography coupled with Mass Spectrometry (UPLC-MS). This method allows for the sensitive and specific quantification of various organic acids.



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Workflow for UPLC-MS analysis of urinary organic acids.

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## References

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